

Anthanthrene: A Technical Overview of its Physicochemical Properties and Metabolic Pathways

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Compound of Interest

Compound Name: Anthanthrene

Cat. No.: B094379

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For Researchers, Scientists, and Drug Development Professionals

Anthanthrene, a hexacyclic polycyclic aromatic hydrocarbon (PAH), is a compound of significant interest in various scientific fields, from materials science to toxicology. This technical guide provides a concise overview of its core physicochemical properties and delves into its metabolic fate, offering valuable information for researchers and professionals in drug development and environmental science.

Core Physicochemical Data

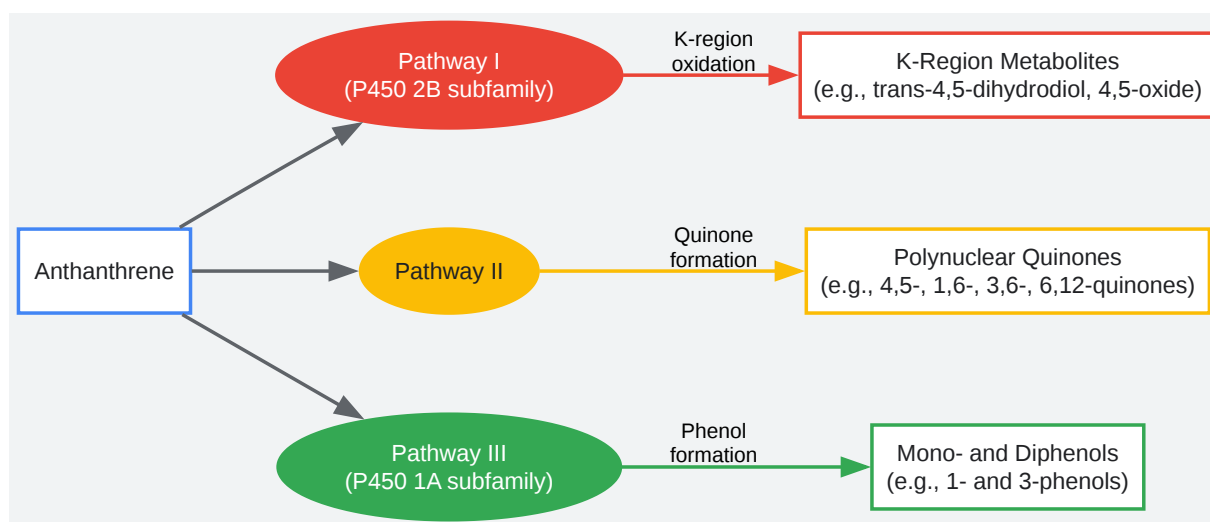
Key identifying and physical characteristics of **anthanthrene** are summarized in the table below for quick reference.

Property	Value	Reference
CAS Number	191-26-4	[1] [2] [3]
Molecular Formula	C22H12	[4] [5]
Molecular Weight	276.33 g/mol	[4] [5] [6] [7]

Metabolic Activation and Transformation

The biological activity of **anthanthrene**, including its potential mutagenicity, is intrinsically linked to its metabolic activation.[8] In biological systems, **anthanthrene** undergoes biotransformation primarily through microsomal enzymes, leading to a variety of metabolites. Three main pathways for the microsomal biotransformation of **anthanthrene** have been elucidated.[7]

The metabolic pathways are illustrated in the diagram below:



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Caption: Microsomal biotransformation pathways of **anthanthrene**.

Experimental Methodologies

The elucidation of **anthanthrene**'s metabolic pathways and toxicological profile involves a range of experimental techniques. Below are generalized protocols representative of the key experiments cited in the literature.

Bacterial Reverse Mutation Assay (Ames Test)

This assay is employed to assess the mutagenic potential of **anthanthrene** and its metabolites.

- **Metabolic Activation:** **Anthanthrene** is incubated with a hepatic post-mitochondrial fraction (S9) from Aroclor 1254-treated rats to simulate metabolic activation.[7]

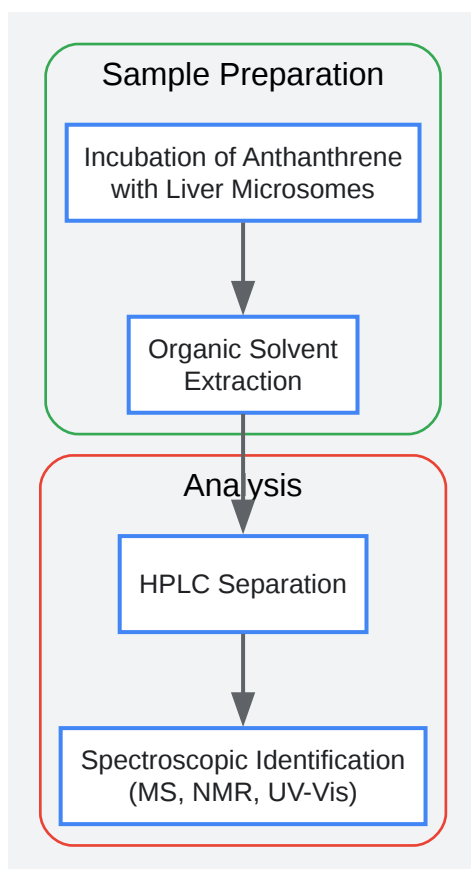
- **Bacterial Strains:** Histidine-dependent *Salmonella typhimurium* strains (e.g., TA97, TA98, TA100, TA104) are used as the test organisms.^[7]
- **Exposure:** The bacteria are exposed to varying concentrations of the **anthanthrene-S9** mixture.
- **Plating and Incubation:** The treated bacteria are plated on a minimal glucose agar medium.
- **Scoring:** The number of revertant colonies (his+) is counted to determine the mutagenic activity.

In Vitro Microsomal Metabolism Studies

These studies are crucial for identifying the specific metabolites formed from **anthanthrene**.

- **Incubation:** **Anthanthrene** is incubated with liver microsomes from untreated or phenobarbital/3-methylcholanthrene-treated rats in the presence of an NADPH-generating system.^[7]
- **Extraction:** The metabolites are extracted from the incubation mixture using organic solvents.
- **Chromatographic Separation:** The extracted metabolites are separated and purified using techniques such as High-Performance Liquid Chromatography (HPLC).
- **Spectroscopic Analysis:** The chemical structures of the isolated metabolites are determined using spectroscopic methods, including UV-Vis spectroscopy, mass spectrometry, and Nuclear Magnetic Resonance (NMR) spectroscopy.

The experimental workflow for identifying **anthanthrene** metabolites is depicted below:



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